

# Physicochemical properties of Methyl 6-amino-5-bromopicolinate

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## Compound of Interest

Compound Name: **Methyl 6-amino-5-bromopicolinate**

Cat. No.: **B143085**

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An In-depth Technical Guide to the Physicochemical Properties of **Methyl 6-amino-5-bromopicolinate**

This guide provides a comprehensive overview of the physicochemical properties, synthesis, and applications of **Methyl 6-amino-5-bromopicolinate**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identity and Properties

**Methyl 6-amino-5-bromopicolinate** is a substituted pyridine derivative. Its chemical structure consists of a pyridine ring with a methyl ester group at position 2, an amino group at position 6, and a bromine atom at position 5. This arrangement of functional groups makes it a valuable intermediate in organic synthesis, particularly in the development of pharmaceutical compounds.

Table 1: Physicochemical Properties of **Methyl 6-amino-5-bromopicolinate**

Property	Value	Source
CAS Number	178876-82-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BrN <sub>2</sub> O <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	231.05 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Alternate Names	6-Amino-5-bromopyridine-2-carboxylic Acid Methyl Ester; Methyl 6-amino-5-bromopyridine-2-carboxylate	<a href="#">[3]</a>
Appearance	White to off-white solid (inferred from related compounds)	<a href="#">[4]</a>
Boiling Point	Data not available	
Melting Point	Data not available	
Solubility	Likely soluble in solvents such as DMSO (inferred from related compounds)	<a href="#">[4]</a>

## Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and confirmation of **Methyl 6-amino-5-bromopicolinate**.

Table 2: Spectroscopic Data for **Methyl 6-amino-5-bromopicolinate**

Technique	Data
<sup>1</sup> H NMR (CDCl <sub>3</sub> , 400 MHz)	δ (ppm) = 7.76 (d, J = 7.88 Hz, 1H), 7.34 (d, J = 7.92 Hz, 1H), 5.23 (s, 2H), 3.94 (s, 3H) <a href="#">[1]</a>
Mass Spectrometry (ESI)	m/e: 231.0 [(M + H) <sup>+</sup> ] <a href="#">[1]</a>

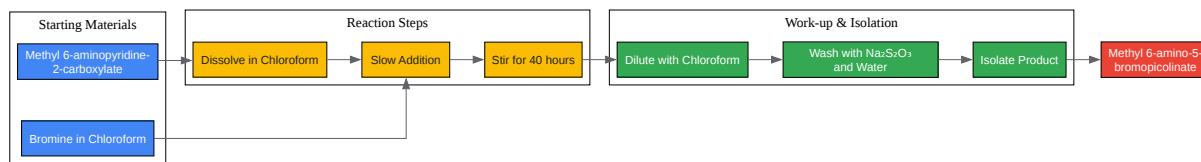
## Experimental Protocols

## Synthesis of Methyl 6-amino-5-bromopicolinate

A common method for the synthesis of **Methyl 6-amino-5-bromopicolinate** involves the bromination of Methyl 6-aminopyridine-2-carboxylate.[1]

### Detailed Methodology:

- **Dissolution:** Methyl 6-aminopyridine-2-carboxylate (10 g, 66.0 mmol) is dissolved in chloroform (450 mL) at room temperature.
- **Addition of Bromine:** A solution of bromine (3.4 mL, 66.0 mmol) in chloroform (100 mL) is added slowly to the reaction mixture.
- **Reaction:** The mixture is stirred for 40 hours.
- **Work-up:** The reaction mixture is diluted with chloroform and then washed sequentially with a saturated sodium thiosulfate solution and water to remove unreacted bromine and aqueous impurities.
- **Isolation:** The organic layer is dried and the solvent is evaporated to yield the product. During this process, an isomer, methyl 6-amino-3-bromopyridine-2-carboxylate, may also be isolated as a by-product.[1]



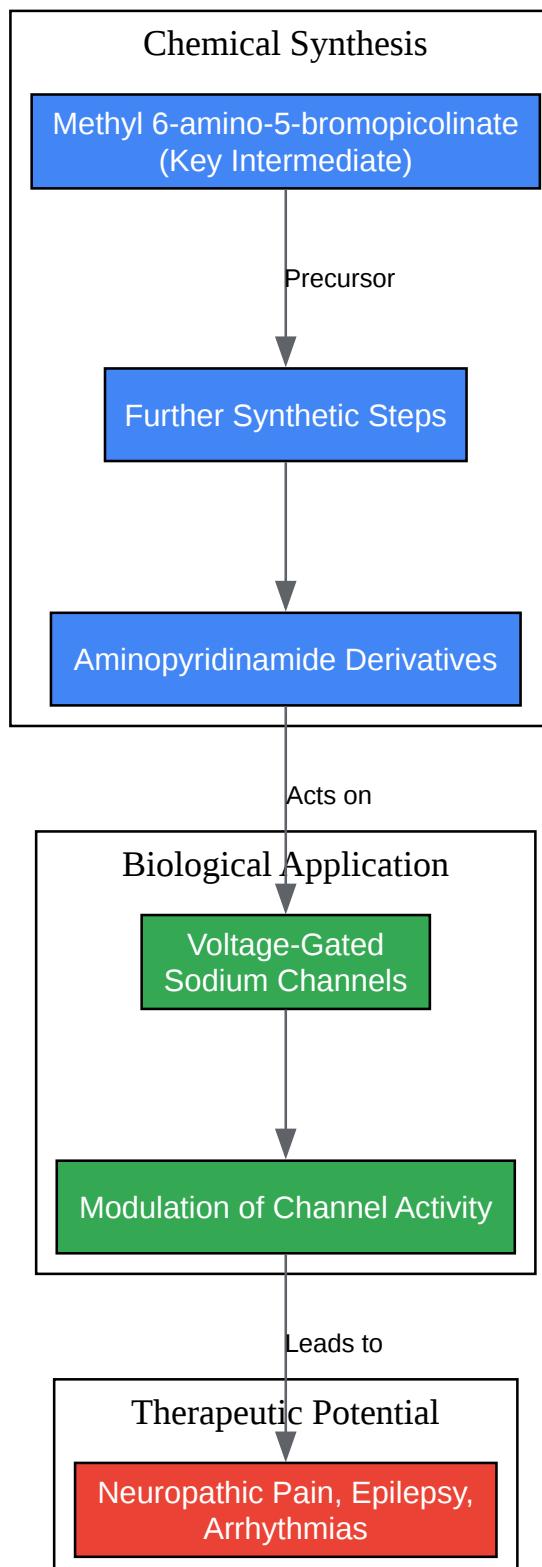
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*Synthesis workflow for **Methyl 6-amino-5-bromopicolinate**.*

## Applications in Drug Development

**Methyl 6-amino-5-bromopicolinate** serves as a key building block in the synthesis of more complex molecules. A significant application is in the preparation of aminopyridinamides, which are investigated as sodium channel modulators.[1][3]

Voltage-gated sodium channels are crucial for the initiation and propagation of action potentials in excitable cells. Modulators of these channels have therapeutic potential in a variety of disorders, including epilepsy, cardiac arrhythmias, and neuropathic pain. The specific structure of **Methyl 6-amino-5-bromopicolinate** makes it a suitable precursor for creating libraries of aminopyridinamide derivatives to explore their structure-activity relationships as sodium channel modulators.



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*Role of **Methyl 6-amino-5-bromopicolinate** in developing sodium channel modulators.*

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